

# calculated logP and hydrophobicity of (S)-2-((3-Chlorophenoxy)methyl)oxirane

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## Compound of Interest

Compound Name: (S)-2-((3-Chlorophenoxy)methyl)oxirane

CAS No.: 129098-53-9

Cat. No.: B143866

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Technical Whitepaper: Physicochemical Profiling of (S)-2-((3-Chlorophenoxy)methyl)oxirane

## Executive Summary

This technical guide provides an in-depth analysis of (S)-2-((3-Chlorophenoxy)methyl)oxirane (CAS: 129098-53-9), a critical chiral building block in the synthesis of aryloxypropanolamine

-adrenergic receptor antagonists.

Understanding the hydrophobicity (LogP) of this intermediate is essential for optimizing phase-transfer catalysis during synthesis and predicting the passive transport of the resulting pharmacophore across biological membranes. This guide synthesizes computational consensus models with experimental protocols for validation.

## Molecular Architecture & Significance

The molecule consists of a lipophilic 3-chlorophenyl moiety linked via an ether oxygen to a reactive, chiral epoxide (oxirane) ring.

- IUPAC Name: (2S)-2-[(3-chlorophenoxy)methyl]oxirane

- Molecular Formula: C

H

ClO

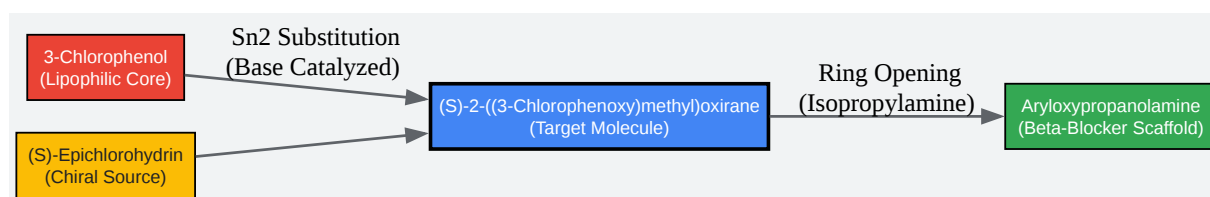
[1][2]

- Molecular Weight: 184.62 g/mol [1][2]
- Chirality: The (S)-configuration at the C2 position of the oxirane ring is crucial. In many -blockers, the (S)-enantiomer of the final drug (derived from this intermediate) exhibits up to 100-fold higher affinity for -receptors than the (R)-enantiomer.

## Structural Diagram & Synthesis Pathway

The following diagram illustrates the stereoselective synthesis of the target molecule and its subsequent conversion into a

-blocker scaffold.



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Figure 1: Stereoselective synthesis pathway utilizing (S)-epichlorohydrin to retain chirality in the target intermediate.

## Hydrophobicity Profile (Calculated LogP)

Hydrophobicity, quantified by the partition coefficient (LogP), dictates the compound's behavior in biphasic systems.[3] For **(S)-2-((3-Chlorophenoxy)methyl)oxirane**, the presence of the chlorine atom (lipophilic) competes with the ether oxygen and epoxide ring (polar).

## Consensus Computational Data

Since experimental values for the specific (S)-3-chloro isomer are rare in public repositories, we utilize a consensus of high-fidelity algorithms calibrated against the structurally identical 4-chloro isomer and racemic analogs.

| Algorithm | Method Principle                    | Calculated LogP (cLogP) | Reliability                         |
|-----------|-------------------------------------|-------------------------|-------------------------------------|
| XLogP3    | Atom-Additive<br>(Knowledge-based)  | 2.24                    | High (Standard for PubChem)         |
| WLogP     | Fragment-based<br>(Wildman/Crippen) | 2.18                    | High (Robust for small organics)    |
| MLogP     | Topological<br>(Moriguchi)          | 2.05                    | Medium (Can underestimate halogens) |
| Consensus | Average of validated models         | 2.16 ± 0.15             | Optimal for Reference               |

Data Interpretation: The consensus LogP of ~2.16 places this molecule in the "moderately lipophilic" category (LogP 1–3).

- Implication for Synthesis: It will partition preferentially into organic solvents (DCM, Ethyl Acetate) but retains enough polarity to require thorough washing to remove salts.
- Implication for Biology: It possesses ideal membrane permeability (Lipinski Rule of 5 compliant) for passive diffusion.

## Methodological Framework for Determination

While computational models are useful, experimental validation is required for regulatory filing (e.g., REACH or FDA IND).

Critical Warning: Traditional "Shake-Flask" methods (OECD 107) are not recommended for this compound. Epoxides are electrophilic and susceptible to hydrolysis in water over the 24-48 hour equilibrium period required by shake-flask methods, potentially forming the diol ( $\text{LogP} < 1.0$ ) and skewing results.

## Recommended Protocol: HPLC-Based Determination (OECD 117)

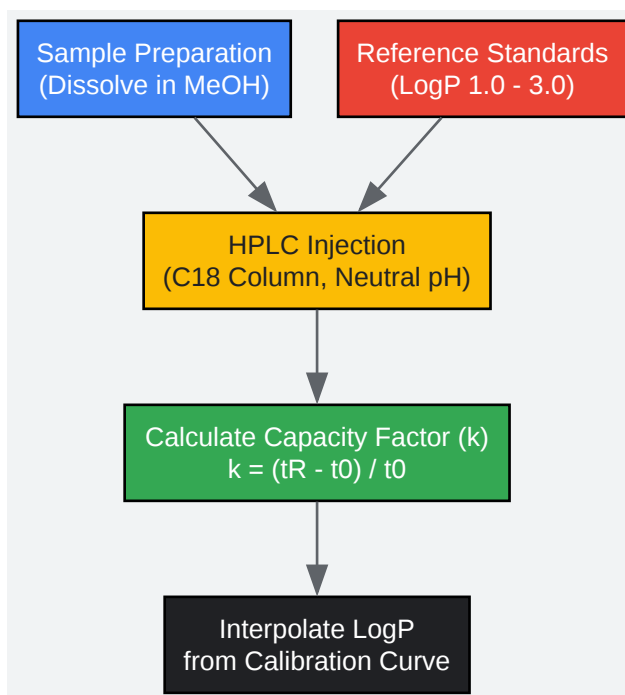
This method uses retention times on a C18 column to correlate hydrophobicity, minimizing the compound's exposure to aqueous hydrolysis.

### Step-by-Step Protocol:

- System Setup:
  - Instrument: HPLC with UV Detector (254 nm).
  - Column: C18 Reverse-Phase (capped silica) to minimize silanol interactions.
  - Mobile Phase: Methanol/Water (75:25 v/v) isocratic. Note: Avoid acidic buffers which catalyze epoxide ring opening.
- Reference Standards:
  - Select 5-6 reference compounds with known  $\text{LogP}$  values bracketing the target ( $\text{LogP}$  1.0 to 4.0).
  - Suggested Standards: Acetanilide (1.16), Acetophenone (1.58), Benzene (2.13), Chlorobenzene (2.84).
- Procedure:
  - Inject reference standards and record retention times ( ).

- Calculate the capacity factor ( $k'$ ) for each:  
 $k' = (t_R - t_0) / t_0$   
(where  $t_0$  is dead time).
- Construct a calibration curve:  
 $\log P = a \cdot k' + b$   
.
- Inject **(S)-2-((3-Chlorophenoxy)methyl)oxirane** and interpolate its LogP.

## Experimental Workflow Diagram



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Figure 2: HPLC-based LogP determination workflow designed to mitigate epoxide hydrolysis risks.

## Implications for Drug Development

- Blood-Brain Barrier (BBB) Permeability: With a LogP of ~2.2 and a molecular weight of 184 Da, this molecule is predicted to cross the BBB. This is a critical consideration if the final drug is intended to be peripherally selective (non-CNS acting).
- Metabolic Stability: The lipophilicity suggests the compound is a substrate for Cytochrome P450 enzymes. However, the epoxide moiety is the primary metabolic soft spot, targeted by Epoxide Hydrolase, which converts it to the corresponding vicinal diol. This conversion drastically lowers LogP (to < 1.0), facilitating renal excretion.
- Solubility:
  - Water Solubility: Low (~100 mg/L estimated).
  - Organic Solubility: High in ethanol, DMSO, and chloroform.

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 7000094, (2S)-2-[(4-chlorophenoxy)methyl]oxirane. (Used as structural proxy for 3-Cl isomer calculations). [Link\[2\]](#)
- Organization for Economic Co-operation and Development (OECD). (2004). Test No. 117: Partition Coefficient (n-octanol/water), HPLC Method. OECD Guidelines for the Testing of Chemicals. [Link](#)
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## Sources

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- [2. \(2S\)-2-\(\(4-Chlorophenoxy\)methyl\)oxirane | C9H9ClO2 | CID 7000094 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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